

Application Notes and Protocols for NBQX Disodium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NBQX disodium

Cat. No.: B014699

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **NBQX disodium** salt, a potent and selective competitive antagonist of AMPA/kainate receptors. The information is intended to guide researchers in preparing stable and effective solutions for in vitro and in vivo experimental settings.

Introduction

NBQX disodium salt (2,3-dioxo-6-nitro-1,2,3,4-tetrahydrobenzo[f]quinoxaline-7-sulfonamide disodium salt) is a widely used pharmacological tool to study glutamatergic neurotransmission. [1] Its selectivity for AMPA/kainate receptors over NMDA receptors makes it invaluable for dissecting the roles of different glutamate receptor subtypes in physiological and pathological processes. [2] This document outlines its key physicochemical properties and provides standardized protocols for its dissolution and storage to ensure experimental reproducibility.

Physicochemical Properties

A summary of the key properties of **NBQX disodium** salt is presented below.

Property	Value	Reference
Molecular Weight	380.24 g/mol	
Formula	C ₁₂ H ₆ N ₄ Na ₂ O ₆ S	
Appearance	Orange solid	
Purity	≥98% (HPLC)	
Storage (Solid)	-20°C	[2]
Stability (Solid)	≥ 4 years at -20°C	[2]

Solubility Data

NBQX disodium salt is significantly more water-soluble than its parent compound, NBQX. The following table summarizes its solubility in common laboratory solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	19.01	50	
DMSO	20	52.6	[2]
Saline (0.9% NaCl)	Soluble (used for in vivo studies)	Not specified	

Storage and Stability of Solutions

Proper storage of **NBQX disodium** salt solutions is critical to maintain their potency and ensure reliable experimental results. While comprehensive, quantitative stability data under various conditions (e.g., different pH values, light exposure) is not readily available in the literature, the following guidelines are based on manufacturer recommendations and common laboratory practices.

Solvent	Storage Temperature	Duration	Recommendations	Reference
Water	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	[1][3]
DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	[3]
Saline (0.9% NaCl)	Use fresh	Same day	Recommended for in vivo experiments.	[1]
Artificial Cerebrospinal Fluid (aCSF)	Use fresh	Same day	Recommended for in vitro electrophysiology.	[1]

General Recommendations:

- Prepare fresh solutions whenever possible, especially for acute in vivo and in vitro experiments.[1]
- Store stock solutions in small aliquots to minimize the number of freeze-thaw cycles.
- Protect solutions from light, although specific data on light sensitivity is limited, this is a general good practice for dissolved chemical compounds.
- Before use, allow frozen aliquots to thaw completely and equilibrate to room temperature. Ensure any precipitate is fully dissolved before use.[1]

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 50 mM stock solution in water.

Materials:

- **NBQX disodium** salt (solid)
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Vortex mixer
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass of **NBQX disodium** salt using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$ Example for 1 mL of a 50 mM stock: $50 \text{ mM} \times 1 \text{ mL} \times 380.24 \text{ g/mol} = 19.012 \text{ mg}$
- Weigh the calculated amount of **NBQX disodium** salt and place it in a sterile tube.
- Add the desired volume of sterile water.
- Vortex the solution until the **NBQX disodium** salt is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[3]
- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes.
- Store the aliquots at -20°C for up to one month.[1][3]

Protocol for In Vitro Studies (Electrophysiology)

This protocol describes the preparation of **NBQX disodium** salt in artificial cerebrospinal fluid (aCSF) for use in brain slice electrophysiology. A common working concentration for blocking AMPA receptor-mediated currents is 10 μM . [1]

Materials:

- 50 mM **NBQX disodium** salt stock solution in water
- Freshly prepared and carbogenated (95% O₂ / 5% CO₂) aCSF

- Micropipettes

aCSF Recipe Example (in mM): 125 NaCl, 2.5 KCl, 1.25 NaH₂PO₄, 25 NaHCO₃, 2 CaCl₂, 1 MgCl₂, 10 Glucose. The final solution should be bubbled with carbogen for at least 15 minutes before use and have a pH of ~7.4.

Procedure:

- On the day of the experiment, thaw an aliquot of the 50 mM **NBQX disodium** salt stock solution and bring it to room temperature.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your aCSF. $\text{Volume of stock } (\mu\text{L}) = (\text{Final Concentration } (\mu\text{M}) \times \text{Final Volume (mL)}) / \text{Stock Concentration (mM)}$ Example for 100 mL of 10 μM NBQX in aCSF: $(10 \mu\text{M} \times 100 \text{ mL}) / 50 \text{ mM} = 20 \mu\text{L}$
- Add the calculated volume of the NBQX stock solution to the freshly prepared and carbogenated aCSF.
- Mix thoroughly by gentle inversion.
- This working solution should be used on the same day it is prepared.

Protocol for In Vivo Studies

This protocol describes the preparation of **NBQX disodium** salt for intraperitoneal (IP) injection in rodents.

Vehicle 1: Saline

Materials:

- **NBQX disodium** salt (solid)
- Sterile 0.9% saline
- Vortex mixer

- Sterile vials

Procedure:

- Calculate the required mass of **NBQX disodium** salt based on the desired dose (e.g., in mg/kg) and the concentration for injection.
- Dissolve the calculated amount of **NBQX disodium** salt in the appropriate volume of sterile 0.9% saline.
- Vortex until fully dissolved.
- It is recommended to prepare this solution fresh on the day of injection.[\[1\]](#)

Vehicle 2: DMSO/PEG300/Tween-80/Saline Formulation

For formulations requiring higher concentrations or different pharmacokinetic properties, a mixed vehicle can be used.

Materials:

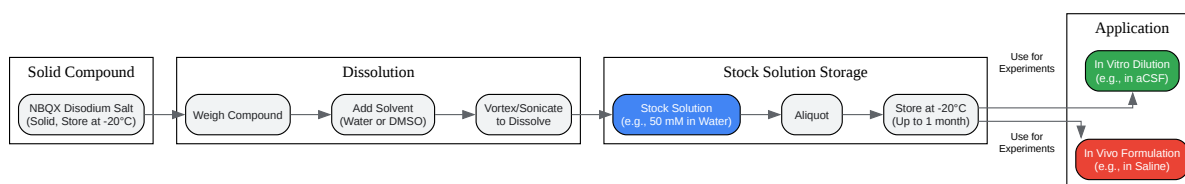
- **NBQX disodium** salt (solid)
- DMSO
- PEG300
- Tween-80
- Sterile 0.9% saline
- Vortex mixer
- Sterile vials

Procedure:

- Prepare a stock solution of **NBQX disodium** salt in DMSO.

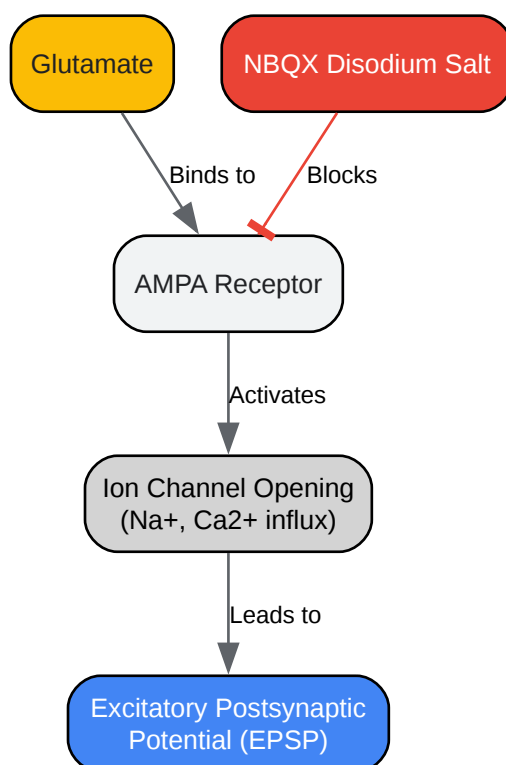
- For the final formulation, combine the components in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- First, add the DMSO stock solution to the PEG300 and mix well.
- Next, add the Tween-80 and mix thoroughly.
- Finally, add the saline to reach the final volume and mix until a clear solution is obtained.
- This solution should be prepared fresh for each experiment.

Visualized Workflows and Pathways



[Click to download full resolution via product page](#)

Caption: Workflow for dissolving and storing **NBQX disodium** salt.



[Click to download full resolution via product page](#)

Caption: **NBQX disodium** salt mechanism of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NBQX disodium salt | AMPA receptor antagonist | Hello Bio [hellobio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for NBQX Disodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b014699#how-to-dissolve-and-store-nbqx-disodium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com